

# Personal protective equipment for handling 2-Hepten-4-one

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## Compound of Interest

Compound Name: 2-Hepten-4-one

Cat. No.: B14161202

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## Essential Safety and Handling Guide for 2-Hepten-4-one

Disclaimer: An official Safety Data Sheet (SDS) for **2-Hepten-4-one** (CAS No. 4643-25-8) was not available through the conducted searches. The following guidance is based on the physical and chemical properties of **2-Hepten-4-one** sourced from chemical databases and safety protocols for similar unsaturated ketones and flammable liquids. It is imperative to handle this chemical with caution and consult with your institution's environmental health and safety department for specific protocols.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals. It includes operational and disposal plans with procedural, step-by-step guidance to ensure laboratory safety.

## Quantitative Data Summary

The following table summarizes the available quantitative data for **2-Hepten-4-one**. This information is critical for a proper risk assessment before handling the substance.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O	PubChem[1]
Molecular Weight	112.17 g/mol	PubChem[1]
Appearance	Colorless liquid, pungent aroma	Joint FAO/WHO Expert Committee on Food Additives (JECFA)[1][2]
Flash Point	52.22 °C (126.00 °F)	The Good Scents Company[3]
Specific Gravity	0.845 - 0.852 @ 25 °C	The Good Scents Company[3], Joint FAO/WHO Expert Committee on Food Additives (JECFA)[2]
Boiling Point	156-157 °C	Joint FAO/WHO Expert Committee on Food Additives (JECFA)[2]
Refractive Index	1.440 - 1.445 @ 20 °C	The Good Scents Company[3], Joint FAO/WHO Expert Committee on Food Additives (JECFA)[2]
Solubility	Slightly soluble in water; soluble in oils and miscible in alcohol.	Joint FAO/WHO Expert Committee on Food Additives (JECFA)[2]

## Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is crucial to minimize exposure and mitigate risks associated with handling **2-Hepten-4-one**.

## Engineering Controls

- Ventilation: Always handle **2-Hepten-4-one** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of vapors.

- **Ignition Sources:** Due to its flammable nature, ensure that the handling area is free of open flames, sparks, and other potential ignition sources. Use explosion-proof electrical equipment.
- **Emergency Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

Based on the hazards associated with flammable liquids and potential for irritation, the following PPE is mandatory:

Body Part	Personal Protective Equipment	Material/Type Recommendation
Hands	Chemical-resistant gloves	For ketones, butyl rubber or Viton® gloves are often recommended for prolonged contact. Nitrile gloves may provide splash protection but should be replaced immediately upon contamination.
Eyes/Face	Safety goggles and face shield	Use chemical splash goggles that conform to ANSI Z87.1 standards. A face shield should be worn over safety goggles when there is a significant risk of splashing.
Body	Laboratory coat or chemical-resistant apron	A flame-retardant lab coat is recommended. For larger quantities or tasks with a higher splash potential, a chemical-resistant apron should be worn over the lab coat.
Respiratory	Respirator (if necessary)	All work should be conducted in a chemical fume hood to avoid vapor inhalation. If engineering controls are insufficient to maintain exposure below acceptable limits, a NIOSH-approved respirator with organic vapor cartridges is necessary.

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.
- Do not inhale vapors or mists.
- Keep the container tightly closed when not in use.
- Ground and bond containers when transferring material to prevent static discharge.
- Use non-sparking tools.
- Wash hands thoroughly after handling.

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.

## Disposal Plan

Proper disposal of **2-Hepten-4-one** and contaminated materials is critical to ensure environmental and personnel safety.

## Waste Characterization

Treat all **2-Hepten-4-one** waste as hazardous and flammable chemical waste.

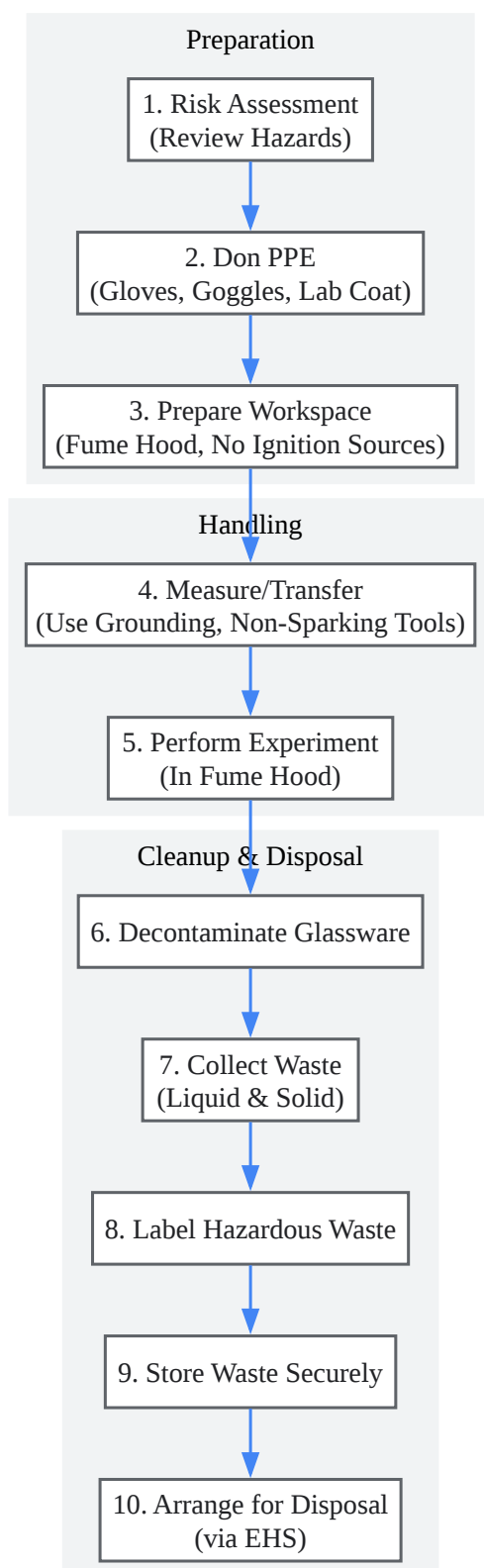
## Step-by-Step Disposal Protocol

- Waste Collection:
  - Collect all waste containing **2-Hepten-4-one** in a dedicated, chemically compatible container (e.g., glass or high-density polyethylene) with a secure screw cap.
  - Do not mix with other waste streams to prevent potentially hazardous reactions.

- Keep the waste container closed except when adding waste.
- Labeling:
  - Clearly label the waste container with "HAZARDOUS WASTE," the full chemical name "**2-Hepten-4-one**," and indicate that it is a "Flammable Liquid."
- Storage of Waste:
  - Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
  - Ensure the storage area is away from ignition sources and incompatible materials.
- Disposal Procedure:
  - Dispose of the chemical waste through your institution's established hazardous waste management program.
  - Never pour **2-Hepten-4-one** down the drain or dispose of it in regular trash.<sup>[4][5][6]</sup>
  - All contaminated materials, such as gloves, pipette tips, and absorbent pads, must also be collected and disposed of as hazardous waste.

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **2-Hepten-4-one**, from initial preparation to final disposal.



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Caption: Safe handling workflow for **2-Hepten-4-one**.

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## References

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